

Hexamethylbenzene-d18: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Hexamethylbenzene-d18

Cat. No.: B3031523

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This technical guide provides an in-depth overview of the chemical properties, synthesis, and applications of **Hexamethylbenzene-d18** (Perdeuterated Hexamethylbenzene), a crucial isotopically labeled compound for advanced scientific research. This document is intended for researchers, scientists, and professionals in drug development and related fields.

Core Chemical Properties

Hexamethylbenzene-d18, with the chemical formula $C_6(CD_3)_6$, is the deuterated analog of hexamethylbenzene. The substitution of protium with deuterium atoms imparts a higher molecular weight and distinct spectroscopic properties, making it an invaluable tool in various analytical and research applications.

Quantitative Data Summary

The key physical and chemical properties of **Hexamethylbenzene-d18** are summarized in the table below, with data for non-deuterated hexamethylbenzene provided for comparison.

Property	Hexamethylbenzene-d18	Hexamethylbenzene (for comparison)
Molecular Formula	$C_6(CD_3)_6$ [1]	$C_6(CH_3)_6$ [2]
Molecular Weight	180.38 g/mol [1]	162.27 g/mol [2]
CAS Number	4342-40-9[1]	87-85-4[2]
Melting Point	165-167 °C[3]	164-166 °C[2]
Boiling Point	Not explicitly available	264 °C[2]
Density	Not explicitly available	1.063 g/cm ³ [4]
Appearance	White to off-white solid/crystalline powder[5]	White crystalline powder[4]
Solubility	Insoluble in water; soluble in organic solvents like benzene and ethanol.[4]	Insoluble in water; soluble in organic solvents including benzene and ethanol.[4]
Isotopic Purity	≥98 atom % D[3]	Not applicable

Synthesis of Hexamethylbenzene-d18

The synthesis of **Hexamethylbenzene-d18** can be adapted from established methods for its non-deuterated counterpart, primarily through the reaction of a phenolic compound with a deuterated methyl source. A common and effective method involves the use of deuterated methanol (methanol-d4) in the presence of a catalyst.

Experimental Protocol: Synthesis from Phenol and Methanol-d4

This protocol is an adaptation of a known procedure for the synthesis of hexamethylbenzene. [6]

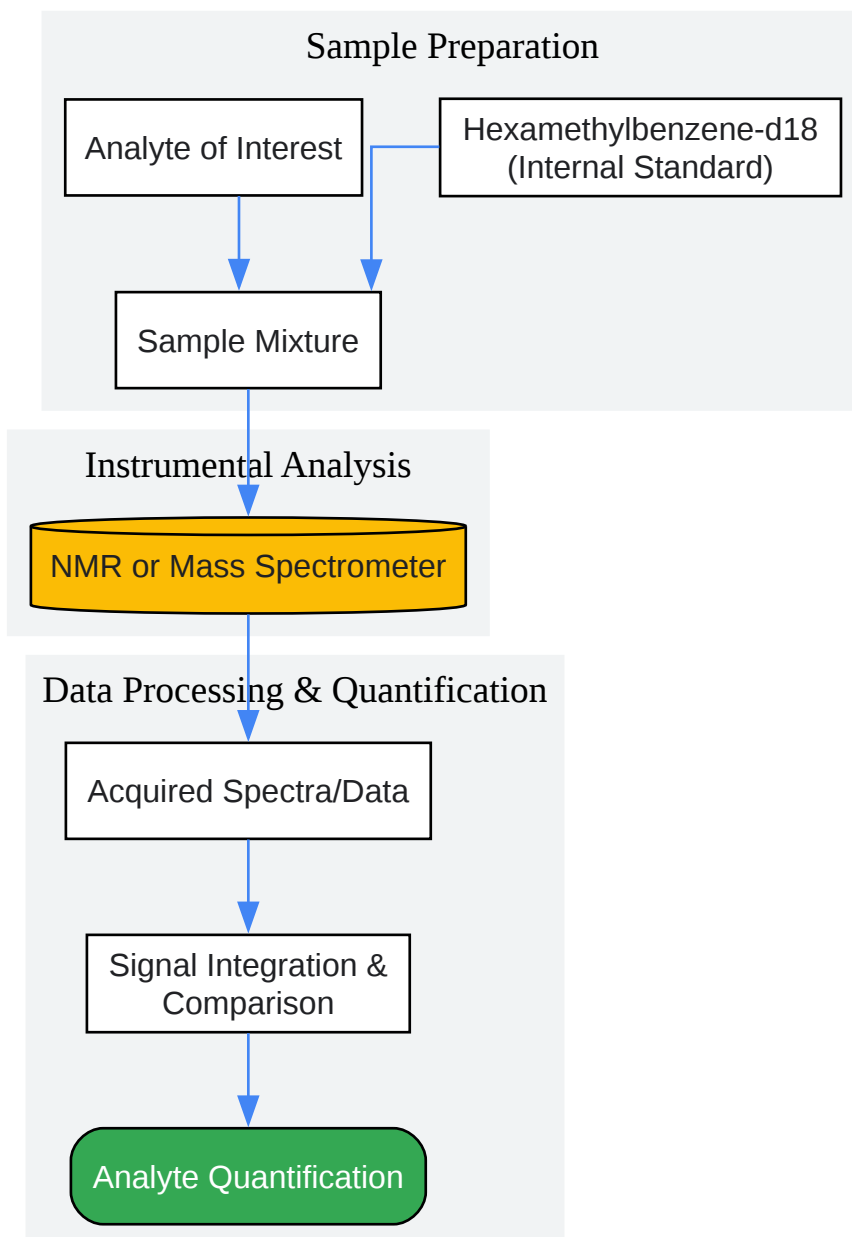
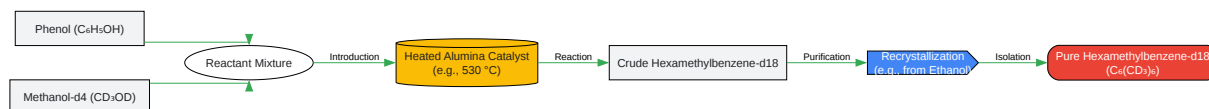
Materials:

- Phenol

- Methanol-d4 (CD_3OD)
- Activated alumina catalyst

Procedure:

- A solution of phenol in methanol-d4 is prepared.
- The solution is passed over an activated alumina catalyst heated to a high temperature (e.g., 530 °C).[6]
- The product is collected from the reaction outflow.
- The crude product is then purified, typically by recrystallization from a suitable solvent such as ethanol or benzene, to yield crystalline **Hexamethylbenzene-d18**.[6]



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